

Technical Guide: 3-(Methylsulfonyl)propan-1-ol (CAS 2058-49-3)

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)propan-1-ol

Cat. No.: B1295623

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(Methylsulfonyl)propan-1-ol, identified by the CAS number 2058-49-3, is a versatile organic compound with the chemical formula $C_4H_{10}O_3S$.^{[1][2]} It is a valuable chemical intermediate, primarily utilized as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^{[1][3]} Its unique structure, featuring both a hydroxyl (-OH) and a methylsulfonyl (- SO_2CH_3) group, imparts specific reactivity and properties that make it a crucial component in the development of active pharmaceutical ingredients (APIs) and other fine chemicals.^{[1][4]}

Physicochemical Properties

The key physicochemical properties of **3-(Methylsulfonyl)propan-1-ol** are summarized in the table below. This data is essential for designing synthetic routes, purification procedures, and for ensuring safe handling and storage.

Property	Value	Source
CAS Number	2058-49-3	[1] [2] [3] [5]
Molecular Formula	C ₄ H ₁₀ O ₃ S	[1] [2] [6]
Molecular Weight	138.19 g/mol	[1] [2] [3]
IUPAC Name	3-(methylsulfonyl)propan-1-ol	[5]
Synonyms	METHYL-(3-HYDROXYPROPYL)SULFONE, 3-hydroxypropylmethylsulfone	[2]
Appearance	Colorless to pale yellow liquid or white to off-white solid	[1] [3] [7]
Boiling Point	~349.4°C at 760 mmHg	[1] [2] [3]
Flash Point	~165.1°C	[1] [2]
Density	~1.221 g/cm ³	[2]
Solubility	Soluble in water, alcohols, and ethers; almost insoluble in non-polar solvents. [1] [7]	
Storage Temperature	Room temperature or 2-8°C	[2] [3]

Synthesis and Experimental Protocols

The most commonly described method for the preparation of **3-(Methylsulfonyl)propan-1-ol** is the reaction between methyl sulfone and 1-propanol.[\[1\]](#)[\[7\]](#)

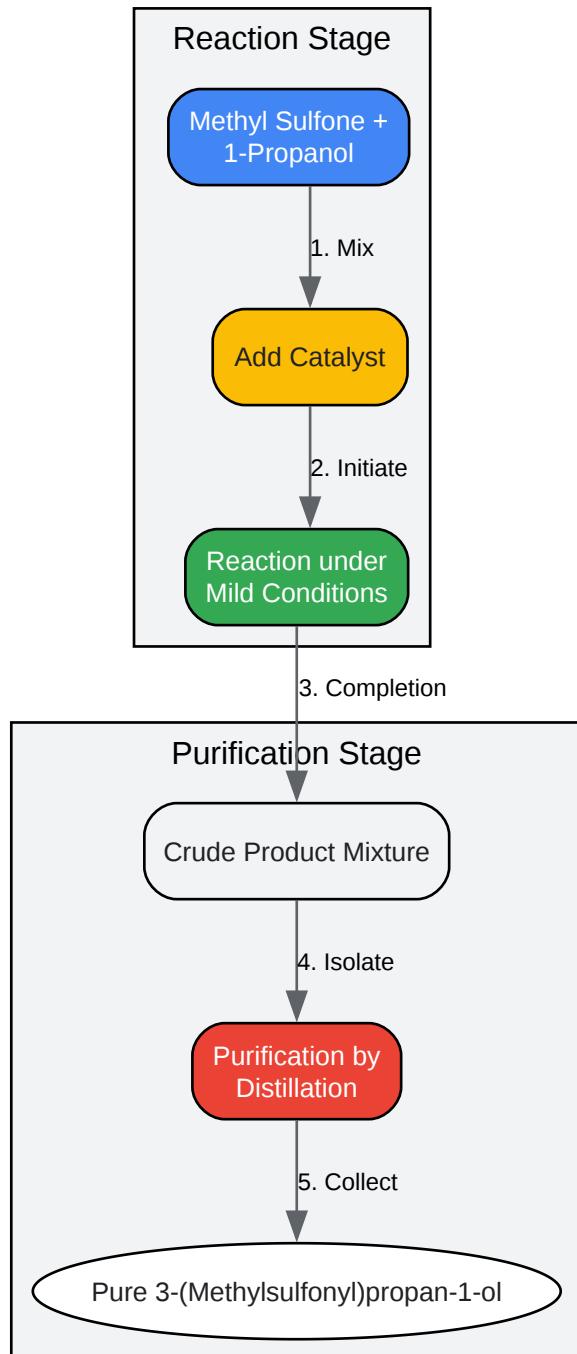
General Synthesis Protocol

While specific reaction conditions can be proprietary or vary based on the desired scale and purity, a general protocol based on available literature is as follows:

- Reaction Setup: To a suitable reaction vessel, add 1-propanol at room temperature.[\[1\]](#)

- Addition of Reactant: Slowly add methyl sulfone to the 1-propanol.[1]
- Catalysis: Introduce an appropriate catalyst to initiate and facilitate the reaction.[1] The specific catalyst is often not disclosed in general sources but would typically be an acid or base catalyst depending on the precise mechanism.
- Reaction Conditions: The reaction is generally carried out under mild conditions.[1] This may involve stirring at room temperature or gentle heating for a specified period to ensure the reaction goes to completion.
- Work-up and Purification: Upon completion, the crude product is purified. The most common method for purification is distillation to isolate the **3-(Methylsulfonyl)propan-1-ol** from unreacted starting materials and byproducts.[1][7]

General Synthesis Workflow

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Caption: General workflow for the synthesis of **3-(Methylsulfonyl)propan-1-ol**.

Applications in Research and Drug Development

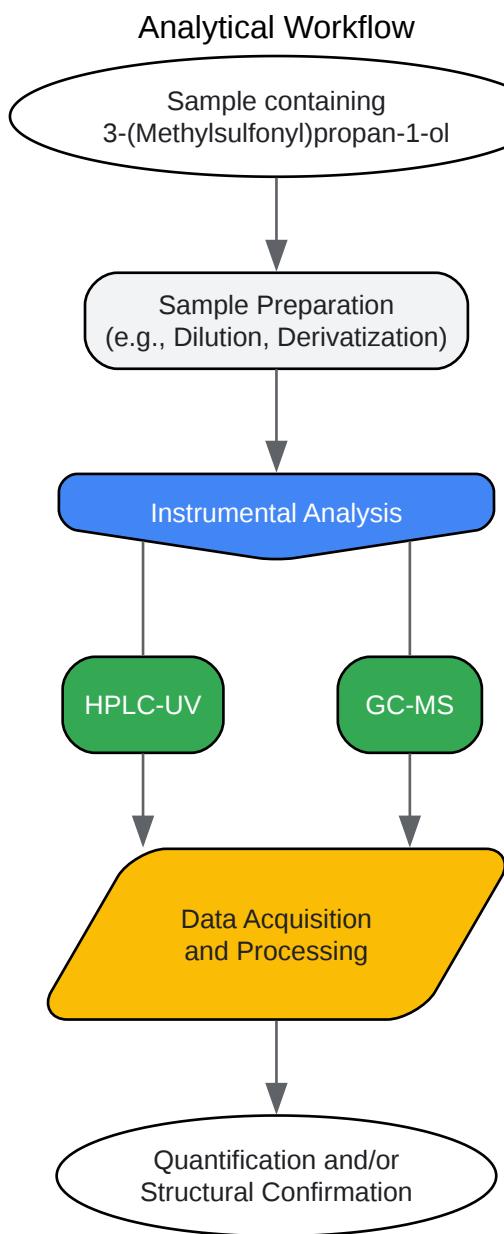
3-(Methylsulfonyl)propan-1-ol is not typically an active pharmaceutical ingredient itself but serves as a crucial building block in organic synthesis.[\[1\]](#) Its bifunctional nature allows for a variety of chemical transformations.

- Pharmaceutical Intermediate: It is a key intermediate in the synthesis of various APIs.[\[3\]](#)[\[4\]](#) The methylsulfonyl group can influence the pharmacokinetic properties of a final drug molecule, while the hydroxyl group provides a reactive handle for further molecular elaboration.
- Agrochemical Synthesis: Similar to its role in pharmaceuticals, it is used in the production of pesticides and other agrochemicals.[\[3\]](#)[\[7\]](#)
- Specialty Chemicals: The compound is also utilized in developing specialty chemicals like surfactants and coatings, where its properties can be used to modify surface characteristics.[\[3\]](#)

Analytical Methods

For the quantification and quality control of **3-(Methylsulfonyl)propan-1-ol**, particularly in complex mixtures or during reaction monitoring, standard analytical techniques are employed.

- High-Performance Liquid Chromatography (HPLC): Reverse-phase HPLC using a C18 column with UV detection (typically at 210–220 nm) is a reliable method for quantification.[\[1\]](#)
- Gas Chromatography-Mass Spectrometry (GC-MS): This technique is suitable for analyzing volatile derivatives of the compound, such as its silylated form, and offers very low detection limits.[\[1\]](#)
- Nuclear Magnetic Resonance (NMR) and Infrared (IR) Spectroscopy: These methods are used to confirm the structure and identity of the compound.[\[3\]](#)



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Caption: General workflow for the analysis of **3-(Methylsulfonyl)propan-1-ol**.

Safety and Handling

3-(Methylsulfonyl)propan-1-ol is classified as an irritating compound.[1][7] Proper safety precautions are mandatory when handling this chemical.

- Hazard Statements: It is associated with hazard statements H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).[\[1\]](#)
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and protective clothing, to avoid contact with skin and eyes.[\[7\]](#)
- Handling: All operations should be conducted in a well-ventilated area, preferably within a fume hood, to prevent the inhalation of vapors.[\[1\]](#)[\[7\]](#)
- First Aid:
 - Eye Contact: Immediately rinse with plenty of water for several minutes and seek medical advice.[\[7\]](#)
 - Skin Contact: Wash off with soap and water.
 - Ingestion/Inhalation: If ingested or inhaled, seek immediate medical attention.[\[7\]](#)

Always consult the most current Safety Data Sheet (SDS) from the supplier before use for comprehensive safety and handling information.

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